

Essential Safety and Handling Protocols for Evobrutinib

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Compound of Interest

Compound Name: Evobrutinib

Cat. No.: B607390

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Evobrutinib is an orally active, potent, and highly selective Bruton's tyrosine kinase (BTK) inhibitor intended for research in autoimmune diseases.^[1] Due to its chemical nature, adherence to strict safety protocols is imperative to ensure the well-being of laboratory personnel and to prevent environmental contamination. This guide provides comprehensive, step-by-step instructions for the safe handling, storage, and disposal of **Evobrutinib**.

Hazard Identification

Evobrutinib is classified with the following hazards according to the Globally Harmonized System (GHS):

- Skin Irritation (Category 2, H315): Causes skin irritation.^{[2][3]}
- Serious Eye Irritation (Category 2A, H319): Causes serious eye irritation.^{[2][3]}
- Specific Target Organ Toxicity — Single Exposure (Category 3, H335): May cause respiratory irritation.^{[2][3]}

It is crucial to avoid inhalation of dust or aerosols, as well as contact with skin and eyes.^[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Evobrutinib** to minimize exposure risk.

Equipment	Specification	Purpose
Eye Protection	Safety goggles with side-shields.[2]	To prevent eye contact and serious irritation.
Hand Protection	Protective gloves (e.g., nitrile).	To prevent skin contact and irritation.[2]
Body Protection	Impervious clothing or lab coat. [2]	To protect skin from accidental spills.
Respiratory Protection	Suitable respirator.[2]	To prevent respiratory tract irritation from dust or aerosols.

Experimental Protocols: Step-by-Step Handling and Disposal Plan

Engineering Controls:

- Always handle **Evobrutinib** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Ensure that a safety shower and an eye wash station are readily accessible.[2]

Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the work area by covering surfaces with absorbent, disposable material.
- Weighing and Aliquoting: Conduct all weighing and aliquoting of solid **Evobrutinib** within a chemical fume hood to contain any dust. Avoid the formation of dust and aerosols.[2]
- Solution Preparation: When preparing solutions, add the solvent to the solid **Evobrutinib** slowly to prevent splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[2] Decontaminate all work surfaces.

Storage:

- Store **Evobrutinib** in a tightly sealed receptacle.[3]
- For long-term storage (up to 6 months), keep at -80°C. For short-term storage (up to 1 month), -20°C is suitable.[1]

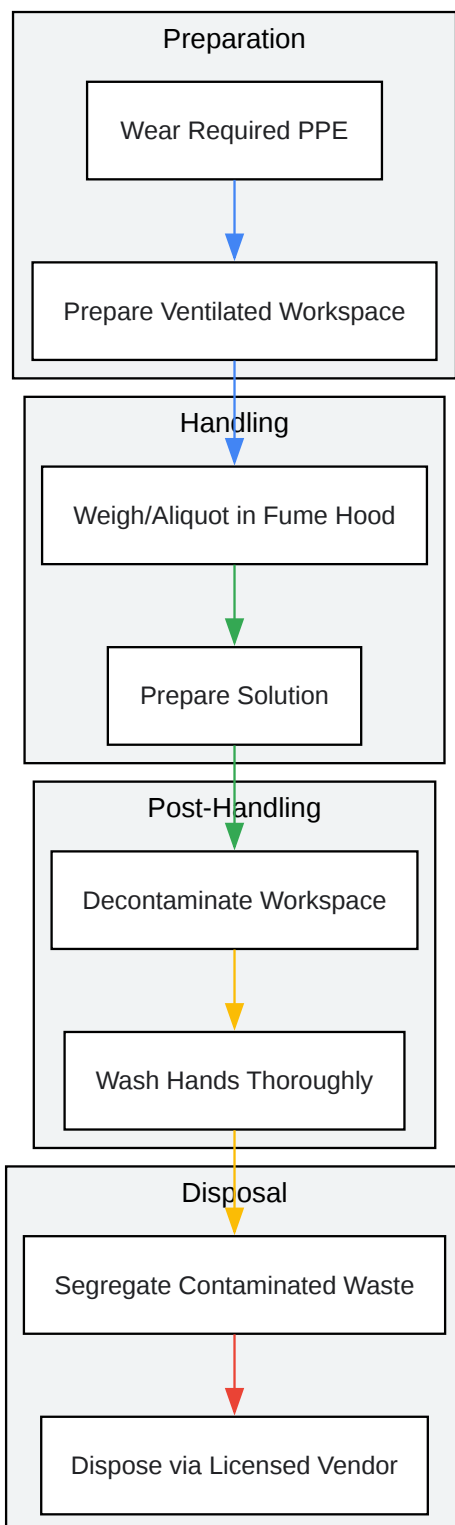
Disposal Plan:

- Waste Segregation: All materials contaminated with **Evobrutinib**, including gloves, disposable lab coats, and absorbent paper, must be collected in a designated, sealed hazardous waste container.
- Disposal: Excess and expired **Evobrutinib**, as well as contaminated materials, should be disposed of through a licensed hazardous material disposal company.[4] The product may be incinerated in a furnace equipped with an afterburner and a scrubber.[4]
- Regulations: Ensure that all federal, state, and local regulations for hazardous waste disposal are strictly followed.[4]

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the eyelids. Seek prompt medical attention.[2][4]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water and soap.[2][4] A physician should be consulted.[2]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide respiratory support and seek medical help.[2][4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a physician or Poison Control Center immediately. [4]

Evobrutinib Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **Evobrutinib**.

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